

# comparative study vinylcyclooctane vs vinylcyclohexane properties

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## Compound Focus: Vinylcyclooctane

CAS No.: 61142-41-4

Cat. No.: S596243

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## Physical & Chemical Properties of Vinylcyclohexane

The table below lists key properties for vinylcyclohexane gathered from chemical databases [1] [2].

| Property          | Value                           |
|-------------------|---------------------------------|
| CAS No.           | 695-12-5                        |
| Molecular Formula | C <sub>8</sub> H <sub>14</sub>  |
| Molecular Weight  | 110.2 g/mol                     |
| Boiling Point     | 128 °C (lit.)                   |
| Melting Point     | -121 °C                         |
| Density           | 0.805 g/mL at 25 °C (lit.)      |
| Refractive Index  | n <sub>20</sub> /D 1.448 (lit.) |
| Flash Point       | 70 °F (21.1 °C)                 |
| Vapor Pressure    | 19.4 hPa at 20°C                |

| Property         | Value          |
|------------------|----------------|
| Water Solubility | Insoluble      |
| Form             | Colourless Oil |
| LogP             | 5 at 20°C      |

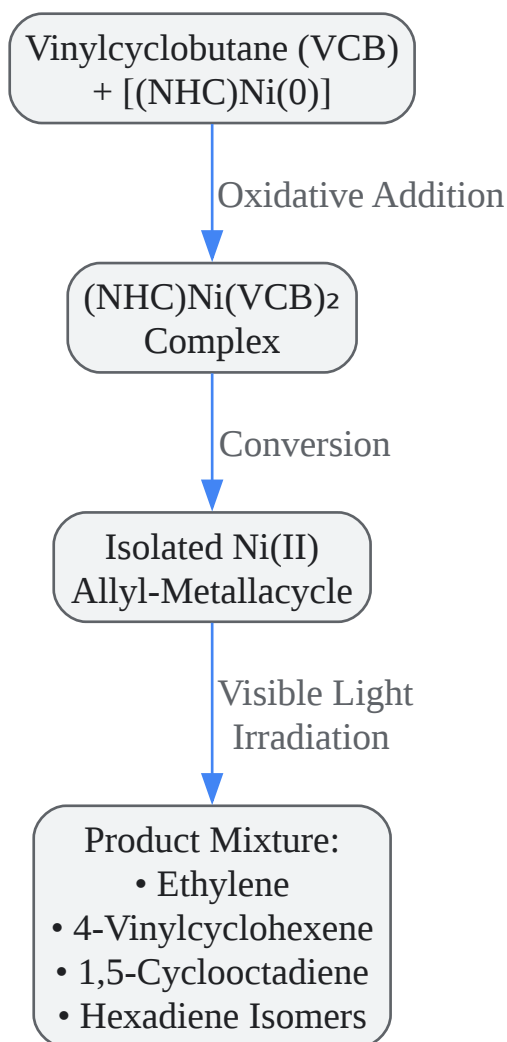
## Experimental Context and Protocols

While specific experimental data comparing vinylcyclohexane and **vinylcyclooctane** was not available, the following contexts illustrate their use in research, which can inform your experimental design.

- **Application in Organic Synthesis:** Vinylcyclohexane has been used in **cascade Friedel-Crafts cycli-acylalkylation** reactions. In one protocol, it was reacted with mixed trifluoroacetyl phenylacetyl anhydride without additional solvent to produce 4-cycloalkyltetralen-2-ol phenylacetates in 63% yield [3]. This demonstrates its utility as a building block for complex organic molecules, a role that **vinylcyclooctane** also fulfills in similar synthetic routes [3].
- **Application in Polymer Science:** A key reaction is the **nickel-catalyzed C–C activation of vinylcyclobutanes (VCB)**, which are structurally related. This protocol uses N-heterocyclic carbene (NHC)-supported nickel complexes. Under irradiation with **visible light at ambient temperature**, VCB undergoes formal retro-[2+2] cycloaddition to produce ethylene and butadiene dimers. This methodology has been applied to the depolymerization of oligocyclobutanes, relevant for developing chemically recyclable polyolefins [4]. This highlights the relevance of such compounds in advanced materials and sustainability research.

## Reaction Mechanism Workflow

The nickel-catalyzed reaction mentioned involves multiple steps, as illustrated below:



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## Practical Experimental Guidance

For researchers designing experiments with these compounds:

- **Handling and Storage:** Vinylcyclohexane is a **highly flammable liquid** and is light-sensitive [1] [2]. It should be stored at 2-8°C under an inert atmosphere. **Always consult the Safety Data Sheet (SDS) before use.**
- **Synthesis Consideration:** A modern preparation method for vinylcyclohexane involves a two-step synthesis from cyclohexanone via a sulfonylhydrazone intermediate. A critical step in the purification is **distilling the product in the presence of a polymerization inhibitor** (e.g., 1,4-hydroquinone or BHT) to prevent its self-polymerization [5] [6].

- **Analytical Confirmation:** Purity is typically confirmed by **gas chromatography (GC)**, with commercial samples available at >98.0% purity [2].

## Research Outlook

The global market for vinylcyclohexane is projected to grow, driven by its applications in polymers, plastics, and as a chemical intermediate [7]. Emerging trends include its use in developing **chemically recyclable polymers** [4] and its role as a reagent in **nickel-catalyzed hydrosilylation** of alkenes [1] [2].

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## References

1. VINYLCHCLOHEXANE | 695-12-5 [chemicalbook.com]
2. | 695-12-5 VINYLCHCLOHEXANE [chemicalbook.com]
3. New Approach to 4-Phenyl- $\beta$ -aminotetralin from 4-(3- ... [pmc.ncbi.nlm.nih.gov]
4. Nickel-Catalyzed C-C Activation of Vinylcyclobutane with ... [collaborate.princeton.edu]
5. CN112707779B - Preparation method of vinylcyclohexane [patents.google.com]
6. CN112707779A - Preparation method of vinyl cyclohexane [patents.google.com]
7. Vinylcyclohexane 2025-2033: Preparing for Growth and ... [datainsightsmarket.com]

To cite this document: Smolecule. [comparative study vinylcyclooctane vs vinylcyclohexane properties]. Smolecule, [2026]. [Online PDF]. Available at:

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